

# An In-depth Technical Guide to 2,7-Dimethoxy-1-naphthaldehyde

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## Compound of Interest

Compound Name: 2,7-Dimethoxy-1-naphthaldehyde

CAS No.: 51385-93-4

Cat. No.: B1593586

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,7-Dimethoxy-1-naphthaldehyde** (CAS No. 51385-93-4). Intended for an audience of researchers, medicinal chemists, and professionals in drug development, this document delves into the compound's structural characteristics, spectroscopic profile, synthesis, reactivity, and potential applications. The naphthalene scaffold is a privileged structure in medicinal chemistry, and understanding the nuanced properties of its derivatives is paramount for the rational design of novel therapeutics and functional materials.<sup>[1][2]</sup> This guide synthesizes theoretical knowledge with practical insights to serve as a vital resource for laboratory applications.

## Compound Identification and Structure

**2,7-Dimethoxy-1-naphthaldehyde** is an aromatic aldehyde featuring a naphthalene core substituted with two methoxy groups at positions 2 and 7, and a formyl group at position 1. This substitution pattern dictates its electronic properties, reactivity, and steric profile.

- IUPAC Name: 2,7-dimethoxynaphthalene-1-carbaldehyde
- CAS Number: 51385-93-4
- Molecular Formula: C<sub>13</sub>H<sub>12</sub>O<sub>3</sub>
- Molecular Weight: 216.23 g/mol

Caption: Chemical structure of **2,7-Dimethoxy-1-naphthaldehyde**.

## Physicochemical Properties

The physical properties of **2,7-Dimethoxy-1-naphthaldehyde** are summarized below. These characteristics are essential for determining appropriate solvents for reactions and purification, as well as for storage conditions.

| Property      | Value                                     | Source |
|---------------|-------------------------------------------|--------|
| Physical Form | Solid                                     |        |
| Appearance    | White to off-white crystalline solid      | [3]    |
| Melting Point | 137-139 °C (for 2,7-Dimethoxynaphthalene) |        |
| Solubility    | Sparingly soluble in water                | [3]    |
| Storage Temp. | Room Temperature                          | [3]    |

Note: The melting point is for the parent compound 2,7-Dimethoxynaphthalene, as specific data for the aldehyde is not readily available. The presence of the aldehyde group is expected to slightly alter this value.

The two methoxy groups are electron-donating, which increases the electron density of the naphthalene ring system, influencing its reactivity in electrophilic aromatic substitution reactions. The aldehyde group is a versatile functional handle for a wide range of chemical transformations.

## Spectroscopic Analysis

Spectroscopic data is fundamental for the structural elucidation and purity assessment of a compound. While a complete, published spectrum for **2,7-Dimethoxy-1-naphthaldehyde** is not available in the searched literature, we can predict the key spectral features based on data from closely related analogs such as 1-naphthaldehyde, 2-methoxy-1-naphthaldehyde, and 2,7-dimethoxynaphthalene.[4][5][6][7]

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aldehydic proton, the aromatic protons, and the methoxy protons.

| Proton Assignment                  | Predicted Chemical Shift (δ, ppm) | Multiplicity                 | Rationale                                                                                                                               |
|------------------------------------|-----------------------------------|------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------|
| Aldehyde (-CHO)                    | 10.0 - 10.5                       | Singlet (s)                  | Deshielded proton attached to a carbonyl carbon.                                                                                        |
| Aromatic (H-3, H-4, H-5, H-6, H-8) | 7.0 - 8.5                         | Multiplets (m), Doublets (d) | Protons on the aromatic naphthalene core. The exact shifts are influenced by the electronic effects of the methoxy and aldehyde groups. |
| Methoxy (-OCH <sub>3</sub> )       | 3.9 - 4.1                         | Two Singlets (s)             | Protons of the two distinct methoxy groups.                                                                                             |

### <sup>13</sup>C NMR Spectroscopy

The carbon NMR spectrum will provide information on all unique carbon environments within the molecule.

| Carbon Assignment            | Predicted Chemical Shift ( $\delta$ , ppm) | Rationale                                                                                                                                                              |
|------------------------------|--------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Aldehyde (C=O)               | 190 - 195                                  | Characteristic shift for an aromatic aldehyde carbonyl carbon.[4]                                                                                                      |
| Aromatic (C1-C8a)            | 105 - 160                                  | Aromatic carbons. Carbons attached to methoxy groups (C2, C7) will be shifted downfield (~155-160 ppm), while others will appear in the typical aromatic region.[6][8] |
| Methoxy (-OCH <sub>3</sub> ) | 55 - 58                                    | Typical range for methoxy carbons attached to an aromatic ring.[8]                                                                                                     |

## Infrared (IR) Spectroscopy

The IR spectrum is crucial for identifying key functional groups.

| Functional Group       | Expected Wavenumber (cm <sup>-1</sup> )         | Intensity              |
|------------------------|-------------------------------------------------|------------------------|
| C=O Stretch (Aldehyde) | 1680 - 1700                                     | Strong                 |
| C-H Stretch (Aromatic) | 3000 - 3100                                     | Medium                 |
| C-H Stretch (Aldehyde) | 2720, 2820                                      | Weak (often a doublet) |
| C-O Stretch (Methoxy)  | 1200 - 1275 (asymmetric), 1020-1075 (symmetric) | Strong                 |
| C=C Stretch (Aromatic) | 1500 - 1600                                     | Medium to Strong       |

## Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) would likely show a prominent molecular ion peak and characteristic fragmentation patterns.

| m/z Value | Proposed Fragment                              | Rationale                                                                |
|-----------|------------------------------------------------|--------------------------------------------------------------------------|
| 216       | [M] <sup>+</sup>                               | Molecular Ion                                                            |
| 215       | [M-H] <sup>+</sup>                             | Loss of the aldehydic hydrogen.[9][10]                                   |
| 187       | [M-CHO] <sup>+</sup>                           | Loss of the formyl radical, a common fragmentation for aldehydes.[9][10] |
| 201       | [M-CH <sub>3</sub> ] <sup>+</sup>              | Loss of a methyl radical from a methoxy group.                           |
| 173       | [M-CHO-CH <sub>2</sub> ] <sup>+</sup>          | Subsequent fragmentation of the [M-CHO] <sup>+</sup> ion.                |
| 127       | [C <sub>10</sub> H <sub>7</sub> ] <sup>+</sup> | Naphthyl cation, indicating loss of all substituents.[10]                |

```
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M_CHO [label="[M-CHO]+\nm/z = 187"];
M_CH3 [label="[M-CH3]+\nm/z = 201"];
M_CHO_CH2 [label="[M-CHO-CH2]+\nm/z = 173"];

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M -> M_CHO [label="- CHO•"];
M -> M_CH3 [label="- CH3•"];
M_CHO -> M_CHO_CH2 [label="- CH2"];
}
```

Caption: Plausible fragmentation pathway for **2,7-Dimethoxy-1-naphthaldehyde** in EI-MS.

## Synthesis and Reactivity

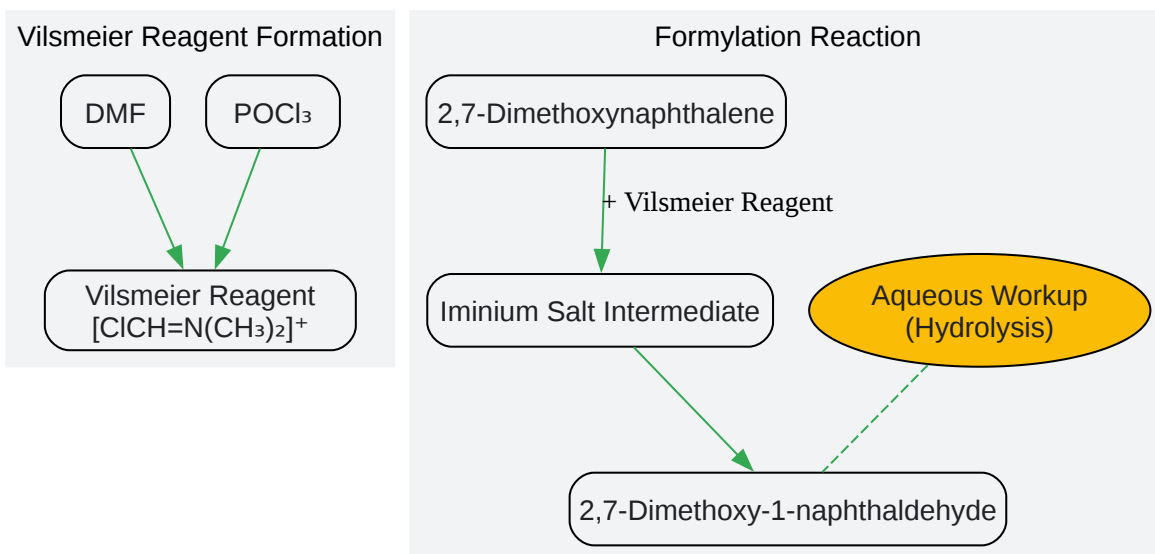
### Synthesis

A common and effective method for the formylation of electron-rich aromatic compounds like 2,7-dimethoxynaphthalene is the Vilsmeier-Haack reaction.<sup>[11][12]</sup> This reaction utilizes a Vilsmeier reagent, typically formed in situ from phosphoryl chloride (POCl<sub>3</sub>) and a substituted formamide like N,N-dimethylformamide (DMF).<sup>[13]</sup>

The electron-donating methoxy groups at the 2 and 7 positions activate the naphthalene ring, making it susceptible to electrophilic substitution. The formylation is expected to occur at the ortho or para positions relative to the activating groups. In this case, the 1-position is highly activated and sterically accessible, leading to the desired product.

#### Experimental Workflow: Vilsmeier-Haack Formylation

- **Reagent Formation:** N,N-Dimethylformamide (DMF) is cooled in an ice bath, and phosphoryl chloride (POCl<sub>3</sub>) is added dropwise to form the electrophilic chloromethyleneiminium salt (Vilsmeier reagent).<sup>[13]</sup>
- **Electrophilic Attack:** 2,7-Dimethoxynaphthalene, dissolved in a suitable solvent, is added to the Vilsmeier reagent. The electron-rich naphthalene ring attacks the electrophile.
- **Hydrolysis:** The reaction mixture is heated, then quenched with an aqueous solution (often a buffer or base) to hydrolyze the iminium intermediate to the final aldehyde product.
- **Purification:** The crude product is extracted with an organic solvent and purified, typically by column chromatography or recrystallization.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,7-Dimethoxy-1-naphthaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593586/docs#an-in-depth-technical-guide-to-2-7-dimethoxy-1-naphthaldehyde]

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